

1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide properties

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Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

Cat. No.: S644962

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Fundamental Chemical & Physical Properties

The table below summarizes the core identifying information and key physical properties of [BMIm][NTf₂] from technical data sheets [1] [2] [3].

Property Category	Specification
CAS Number	174899-83-3 [1] [2] [3]
Molecular Formula	C ₁₀ H ₁₅ F ₆ N ₃ O ₄ S ₂ [1] [3]
Molecular Weight	419.36 g/mol [1] [2] [3]
Purity	≥98% [1] [2], >99.5% (Ultra Pure) [3]
Appearance	Colourless to yellow viscous liquid [1] [2]
Melting Point	-4 °C [3]
Density	1.44 g/cm ³ [3]
Viscosity	48.8 cP [3]

Property Category	Specification
Refractive Index	n^{20}_D 1.428 [2]
Water Content	$\leq 0.5\%$ [1] [2]

Safety and Handling Information

For safe laboratory practice, please note the following hazard and storage information.

Aspect	Details
Hazard Classification	Acute Tox. 3 (Dermal/Oral), Skin Corr. 1B, Eye Dam. 1, Aquatic Chronic 2, STOT RE 2 (Oral). Target organ: Nervous system [2].
Flash Point	>200 °C (>392 °F) [1]. Also listed as "Not applicable" [2].
Personal Protective Equipment (PPE)	Faceshields, Gloves, Goggles, and type ABEK (EN14387) respirator filter [2].
Storage & Handling	Classified as a dangerous good for transport [4]. For lab use only; test before use [1].

Primary Research Applications

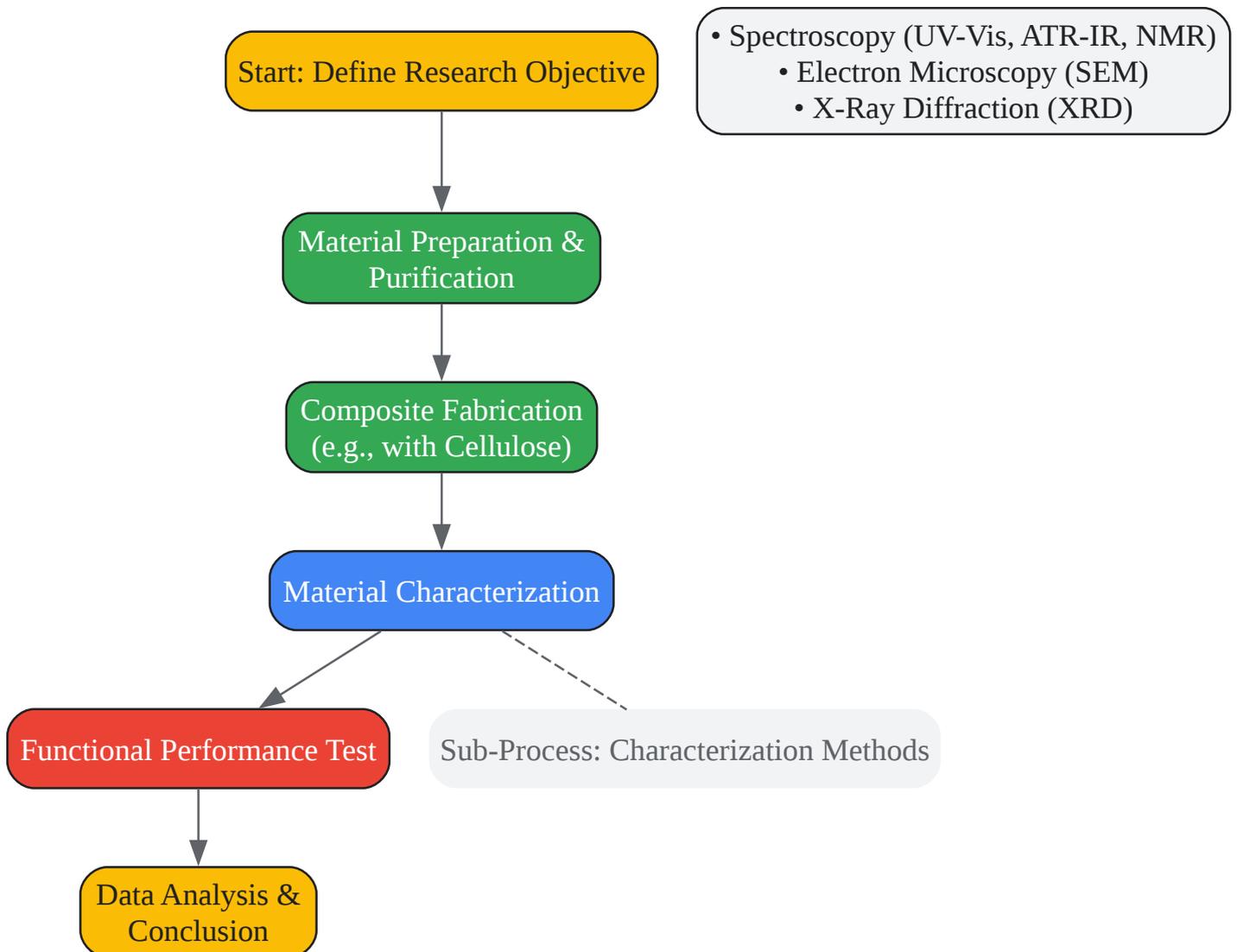
This ionic liquid serves as a key material in several advanced research areas:

- Electrochemistry and Energy Storage:** It is directly used in the fabrication of **lithium-ion batteries** as an electrolyte component [1]. Its excellent ionic conductivity also makes it a subject of study in various electrochemical devices [5] [6].
- Materials Science and Separation:** Research explores its use for different types of **industrial separation problems** [2]. It is also incorporated into **cellulose** to create composite materials with enhanced electromechanical properties, useful for applications like bending actuators [6].
- Nuclear Fuel Processing:** Studies investigate its radiation stability for potential use in **nuclear spent fuel recycling**. Research has shown that while it darkens upon gamma irradiation, it maintains high stability, and methods like ozone treatment can decolorize it [7].

- **Biomedical Research:** It has been identified as an **HIV-1 integrase inhibitor**, effectively blocking both the 3'-processing and strand transfer steps of the viral integration reaction [8].
- **Interface and Lubricant Studies:** Molecular dynamics simulations reveal that its structural and dynamic properties at interfaces (e.g., with mica and graphite) are crucial for developing **lubricants and catalysts** [9].

Experimental Research Workflow

The following diagram outlines a generalized experimental workflow for studying [BMIm][NTf₂] in material synthesis or property investigation, based on the cited research.



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Experimental workflow for [BMIm][NTf₂] research

Key Experimental Protocols

For researchers replicating or building upon previous work, here are summaries of key methodological approaches:

- **Studying Radiation Effects:** To investigate the color change of [BMIm][NTf₂] during gamma irradiation, researchers used doses ranging from **50 to 400 kGy**. The resulting radiolysis products were analyzed using **UV-Vis spectrophotometry** (which showed a new absorption peak at 290 nm), **ATR-IR**, **¹H NMR**, and **ESI mass spectrometry**. Decoloration of the irradiated samples was tested using **HNO₃ oxidation and O₃ treatment** [7].
- **Fabricating Cellulose Composites:** In one study, [BMIm][NTf₂] was incorporated into cellulose at varying concentrations (e.g., **0.02 wt% and 0.1 wt%**). The resulting composite films were characterized using **Scanning Electron Microscopy (SEM) and X-ray diffraction (XRD)**. Their mechanical properties were assessed via **tensile tests** to determine Young's modulus and yield strength, and their electromechanical performance was evaluated through **bending actuation tests** [6].
- **Simulating Interfacial Properties:** Molecular dynamics simulations were used to study the structural and orientational changes of [BMIm][NTf₂] ions at mica and graphite interfaces. The simulations, run for **5 ns**, analyzed parameters like contour mappings of ions parallel and perpendicular to the surfaces to understand the formation of layered structures [9].

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